

Valnemulin Hydrochloride: A Comprehensive Structural and Molecular Analysis

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Compound of Interest

Compound Name: Valnemulin (Hydrochloride)

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This technical guide provides a detailed examination of the chemical and molecular characteristics of Valnemulin hydrochloride, a potent pleuromutilin antibiotic. Designed for researchers, scientists, and professionals in drug development, this document synthesizes critical data on its structure, molecular weight, and physicochemical properties, offering insights into the causality behind its formulation and mechanism of action.

Introduction to Valnemulin Hydrochloride

Valnemulin is a semi-synthetic derivative of the natural antibiotic pleuromutilin, extensively utilized in veterinary medicine.^{[1][2]} Its hydrochloride salt form is specifically formulated to enhance aqueous solubility and chemical stability, which are critical parameters for effective pharmaceutical formulation and in vivo bioavailability.^[3] Valnemulin hydrochloride exhibits a broad spectrum of activity, particularly against Gram-positive bacteria, Mycoplasma species, and some Gram-negative organisms.^{[1][2][3]} Its primary application is in the treatment and prevention of diseases in livestock, such as swine dysentery and enzootic pneumonia.^{[1][4]}

The therapeutic efficacy of Valnemulin hydrochloride is rooted in its specific mechanism of action. It selectively inhibits bacterial protein synthesis by binding to the peptidyl transferase center on the 50S subunit of the bacterial ribosome.^{[2][3][5]} This targeted interaction disrupts the elongation of polypeptide chains, thereby arresting bacterial growth and replication.^{[2][6]}

Understanding the precise chemical structure is fundamental to comprehending this interaction at the molecular level.

Chemical Identity and Molecular Structure

The unambiguous identification of a pharmaceutical compound relies on a standardized set of chemical descriptors. Valnemulin hydrochloride is a complex molecule characterized by a tricyclic core and multiple chiral centers, making precise structural elucidation paramount.^[7]

The International Union of Pure and Applied Chemistry (IUPAC) name for the active moiety is [(1S,2R,3S,4S,6R,7R,8R,14R)-4-ethenyl-3-hydroxy-2,4,7,14-tetramethyl-9-oxo-6-tricyclo[5.4.3.0^{1,8}]tetradecanyl] 2-[1-[(2R)-2-amino-3-methylbutanoyl]amino]-2-methylpropan-2-yl]sulfanylacetate, with the compound existing as a hydrochloride salt.^{[1][8]}

The chemical structure of Valnemulin hydrochloride is depicted below. This visualization is essential for researchers to understand the spatial arrangement of functional groups that govern its biological activity and physicochemical properties.

Caption: 2D representation of Valnemulin Hydrochloride's chemical structure.

Molecular Weight and Physicochemical Properties

The molecular weight and formula are cornerstone data points for any chemical entity, directly impacting stoichiometry, formulation, and analytical characterization. The table below summarizes these key quantitative properties.

Property	Value	Source(s)
Molecular Formula	C ₃₁ H ₅₂ N ₂ O ₅ S·HCl or C ₃₁ H ₅₃ ClN ₂ O ₅ S	^{[2][3][4][8]}
Molecular Weight	601.28 g/mol (or 601.3 g/mol)	^{[1][2][8][9][10]}
CAS Number	133868-46-9	^{[1][3][4][5][8][9]}
Appearance	White to off-white crystalline powder	^{[1][4][6]}
Solubility	Soluble in Water and Ethanol	^[1]

The molecular weight of 601.28 g/mol is a calculated value based on the sum of the atomic weights of all atoms in the empirical formula $C_{31}H_{53}ClN_2O_5S$.^[8] This value is critical for preparing solutions of known molarity in experimental settings, performing quantitative analysis via techniques like High-Performance Liquid Chromatography (HPLC), and for mass spectrometry, where the mass-to-charge ratio is a key identifier. The hydrochloride salt contributes significantly to the molecule's overall polarity and, consequently, its solubility in aqueous media, a deliberate choice to improve its suitability for oral and injectable formulations.^{[1][3]}

Experimental Protocol: Purity Assessment by HPLC

The verification of chemical identity and purity is a non-negotiable aspect of drug development. High-Performance Liquid Chromatography (HPLC) is a standard method for this purpose. Below is a foundational protocol for assessing the purity of a Valnemulin hydrochloride sample.

Objective: To determine the purity of a Valnemulin hydrochloride raw material sample.

Methodology:

- **Standard and Sample Preparation:**
 - Accurately weigh approximately 25 mg of Valnemulin Hydrochloride Reference Standard and transfer to a 25 mL volumetric flask. Dissolve in and dilute to volume with the mobile phase to obtain a standard solution of ~1 mg/mL.
 - Prepare the sample solution in the same manner. The use of a calibrated analytical balance is crucial for quantitative accuracy.
- **Chromatographic Conditions:**
 - **Column:** C18 reverse-phase column (e.g., 4.6 mm x 150 mm, 5 μ m particle size). The C18 stationary phase is chosen for its hydrophobic nature, which provides effective retention and separation of the moderately nonpolar Valnemulin molecule.
 - **Mobile Phase:** A gradient mixture of Acetonitrile and a buffer solution (e.g., 0.05 M potassium phosphate, pH adjusted to 7.0). The gradient elution is necessary to ensure adequate separation from potential impurities with different polarities.

- Flow Rate: 1.0 mL/min.
- Detection: UV spectrophotometry at 220 nm. This wavelength is selected based on the chromophores present in the Valnemulin structure.
- Injection Volume: 10 µL.
- Analysis:
 - Inject the standard solution to establish the retention time and peak area response for Valnemulin.
 - Inject the sample solution.
 - The purity is calculated by the area percentage method: $\text{Purity (\%)} = (\text{Area of Valnemulin Peak} / \text{Total Area of all Peaks}) \times 100$.

Self-Validation: This protocol incorporates self-validating principles. System suitability tests (e.g., replicate injections of the standard to check for consistent retention time and peak area) must be performed before sample analysis to ensure the chromatographic system is performing correctly.

Caption: Workflow for HPLC purity assessment of Valnemulin Hydrochloride.

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